

Mycoversilin: A Preliminary Technical Whitepaper on an Antifungal Antibiotic

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Compound of Interest

Compound Name: **Mycoversilin**

Cat. No.: **B1227834**

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Introduction

Mycoversilin is an antifungal antibiotic isolated from the culture filtrate of *Aspergillus versicolor* (N5)17.^[1] Belonging to the benzopyran class of compounds, it has demonstrated specific inhibitory activity against filamentous fungi, particularly *Trichophyton rubrum*.^{[1][2]} This document provides a summary of the preliminary research findings on **Mycoversilin**, focusing on its mechanism of action, biological activity, and isolation. The information presented here is based on initial studies and serves as a foundational guide for further research and development.

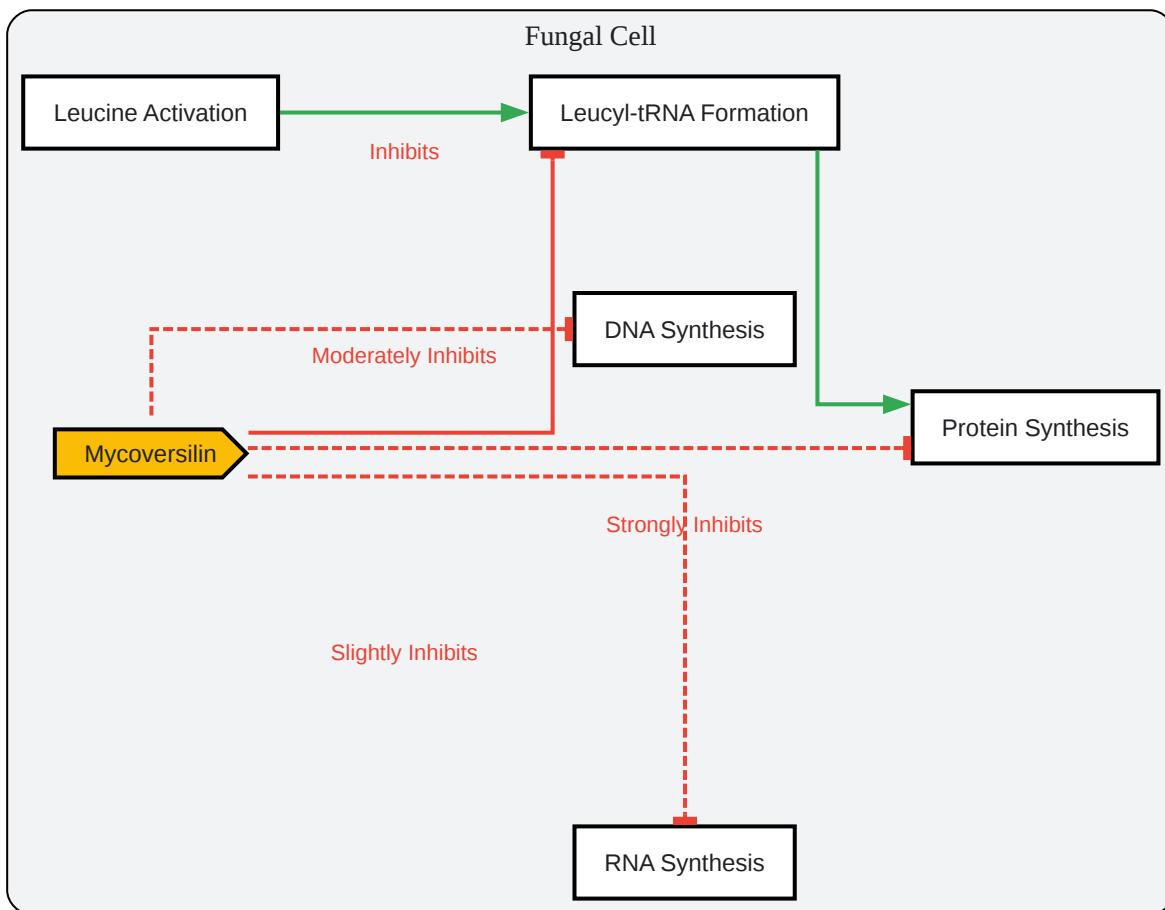
Mechanism of Action

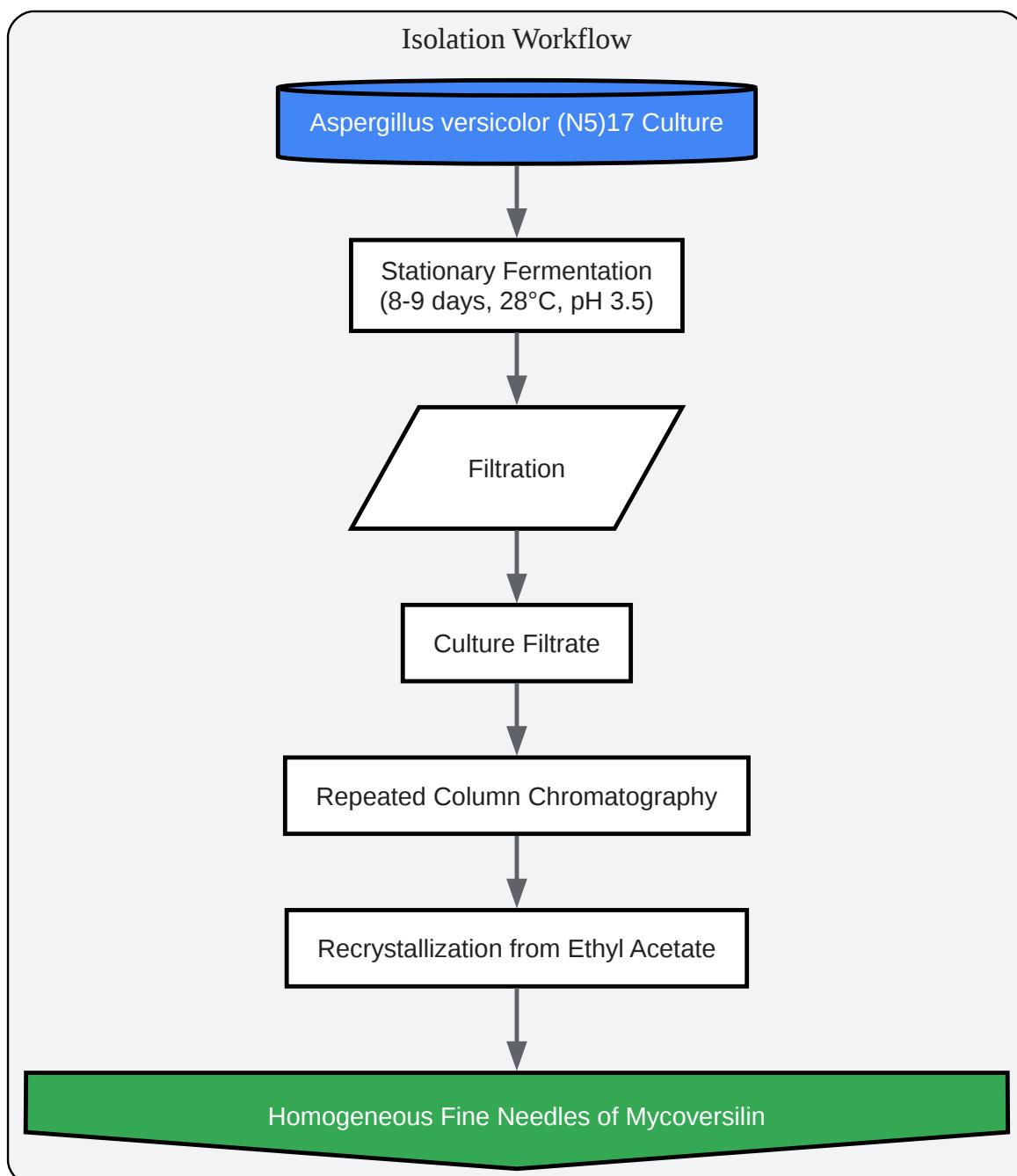
Mycoversilin's primary mode of action is the inhibition of protein synthesis in fungal cells.^[2] Unlike many antifungal agents that target the cell membrane or cell wall, **Mycoversilin** acts on the intracellular machinery responsible for protein production.

Specifically, the antibiotic has been shown to:

- Strongly inhibit *in vivo* protein synthesis.^[2]
- Moderately inhibit DNA synthesis.^[2]
- Slightly inhibit RNA synthesis.^[2]

The direct site of action has been identified as the inhibition of leucyl-tRNA formation, a critical step in the initiation of protein synthesis.^[2] **Mycoversilin** does not, however, affect the activation of leucine itself.^[2] It is noteworthy that the antibiotic does not cause the release of UV-absorbing materials from the fungal cells, nor does it affect their respiration, suggesting a specific intracellular target rather than general membrane disruption.^[2]





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References

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- 2. Mycaversilin, a new antifungal antibiotic. III. Mechanism of action on a filamentous fungus Trichophyton rubrum - PubMed [pubmed.ncbi.nlm.nih.gov]
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